

# Application Notes and Protocols for Cell-Based Assay Development Using ISPA-28

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## Compound of Interest

Compound Name: ISPA-28

Cat. No.: B10827993

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## Introduction

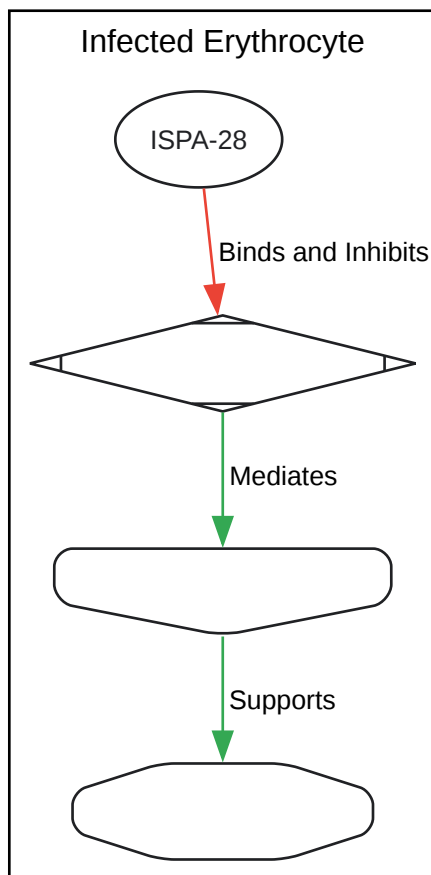
**ISPA-28** is a potent and specific antagonist of the Plasmodial Surface Anion Channel (PSAC), a crucial nutrient acquisition pathway for the malaria parasite, *Plasmodium falciparum*. This small molecule directly and reversibly binds to the CLAG3 protein, a key component of the PSAC, thereby blocking the uptake of essential solutes by the parasite-infected erythrocyte.[1] [2] **ISPA-28** exhibits strain-specific activity, with significantly higher potency against the Dd2 strain compared to the HB3 strain, making it a valuable tool for studying PSAC biology and for the development of novel antimalarial drugs.[2][3]

These application notes provide detailed protocols for utilizing **ISPA-28** in various cell-based assays to characterize its inhibitory activity and to investigate the function of the PSAC in *P. falciparum*.

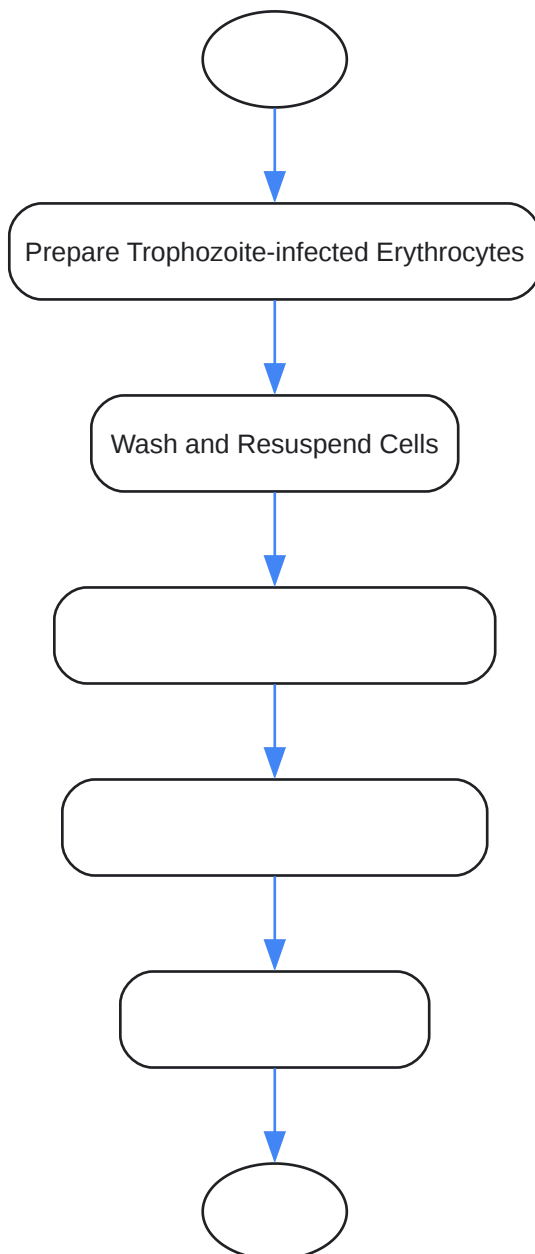
## Mechanism of Action of ISPA-28

**ISPA-28** acts by directly blocking the PSAC, which is formed by the CLAG3 protein and other associated proteins at the membrane of infected erythrocytes. This channel is essential for the uptake of a wide range of solutes, including anions, amino acids, and other small organic molecules necessary for the parasite's intracellular growth and replication. By inhibiting PSAC, **ISPA-28** effectively starves the parasite of these vital nutrients, leading to growth inhibition.

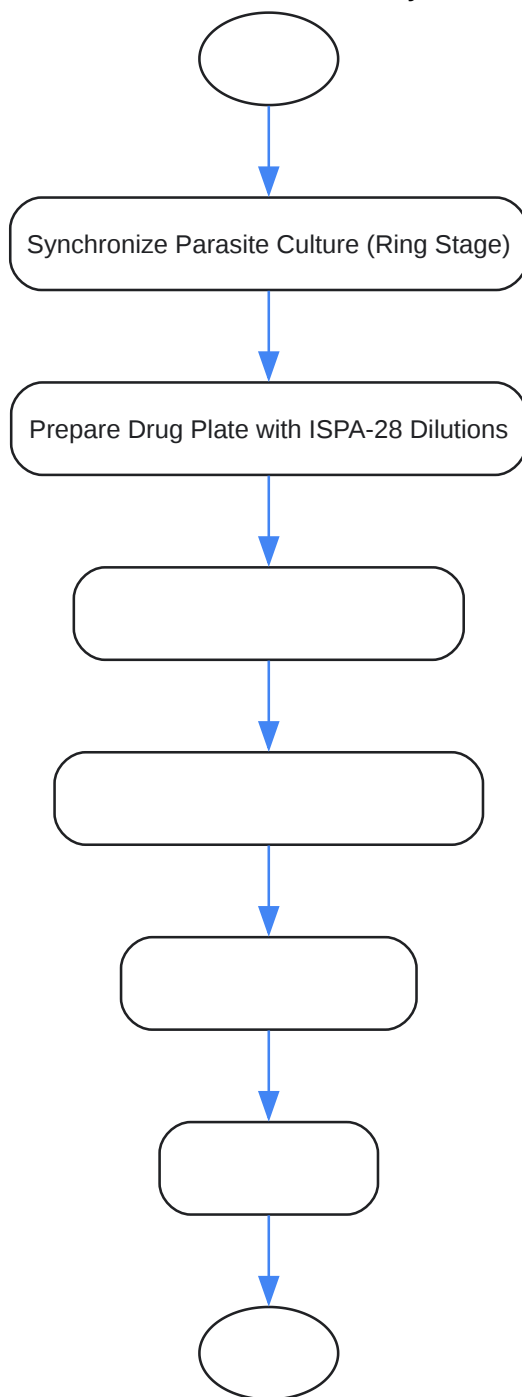
## Mechanism of Action of ISPA-28



## Osmotic Lysis Assay Workflow



## Parasite Growth Inhibition Assay Workflow

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## References

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- 2. Epigenetics of malaria parasite nutrient uptake, but why? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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